

# Essential Guide to the Safe Disposal of NSC 405020

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## Compound of Interest

Compound Name: NSC 405020

Cat. No.: B537722

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For laboratory professionals engaged in cutting-edge research and development, the proper handling and disposal of chemical compounds is paramount to ensuring a safe and compliant operational environment. This document provides detailed procedural guidance for the safe disposal of **NSC 405020**, a specific MMP14 inhibitor. By adhering to these protocols, researchers can mitigate risks and contribute to a culture of safety within the laboratory.

## Chemical and Physical Properties

A thorough understanding of the properties of **NSC 405020** is the first step in safe handling and disposal. Key data is summarized in the table below.

Property	Value
Chemical Name	3,4-Dichloro-N-(1-methylbutyl)benzamide
Synonyms	NSC-405020
Molecular Formula	C <sub>12</sub> H <sub>15</sub> Cl <sub>2</sub> NO
Molecular Weight	260.16 g/mol
Appearance	White solid[1]
Solubility	Soluble in DMSO and ethanol[1]
Storage	Store at room temperature, dry, and dark[1]

## Hazard Identification and Safety Precautions

There is conflicting information in available Safety Data Sheets (SDS) regarding the hazardous nature of **NSC 405020**. While some sources classify it as "not a hazardous substance or mixture", it is crucial to handle all chemical compounds with a high degree of caution, especially those for research use where toxicological properties may not be fully characterized. Therefore, it is recommended to handle **NSC 405020** as a potentially hazardous substance.

### Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If working with powders or creating aerosols, use a certified respirator.

### Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

## Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **NSC 405020**. This procedure is designed to minimize exposure and environmental contamination.

### 1. Preparation for Disposal:

- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Local and national regulations must be followed.
- Ensure all necessary PPE is worn before handling the material.

### 2. Handling of Unused or Waste Material:

- Solid Waste:
  - Carefully collect any solid **NSC 405020** waste.
  - Avoid generating dust. If necessary, gently moisten the solid with a suitable solvent (e.g., a small amount of the solvent it was dissolved in) to prevent airborne particles.
  - Place the solid waste into a clearly labeled, sealed container suitable for chemical waste.
- Liquid Waste (Solutions):
  - Collect all solutions containing **NSC 405020** in a dedicated, leak-proof, and clearly labeled waste container.
  - Do not mix with other incompatible waste streams. The container should be labeled with the full chemical name and approximate concentration.
- Contaminated Materials:
  - Any materials that have come into contact with **NSC 405020**, such as pipette tips, gloves, and bench paper, should be considered contaminated.
  - Place these items in a designated, sealed waste bag or container for chemical waste.

### 3. Final Disposal:

- Store the sealed waste containers in a designated and secure chemical waste storage area until collection by your institution's EHS or a licensed waste disposal contractor.
- Waste should be disposed of in accordance with all applicable federal, state, and local regulations. High-temperature incineration is often the preferred method for such chemical waste<sup>[2]</sup>.

## Emergency Procedures

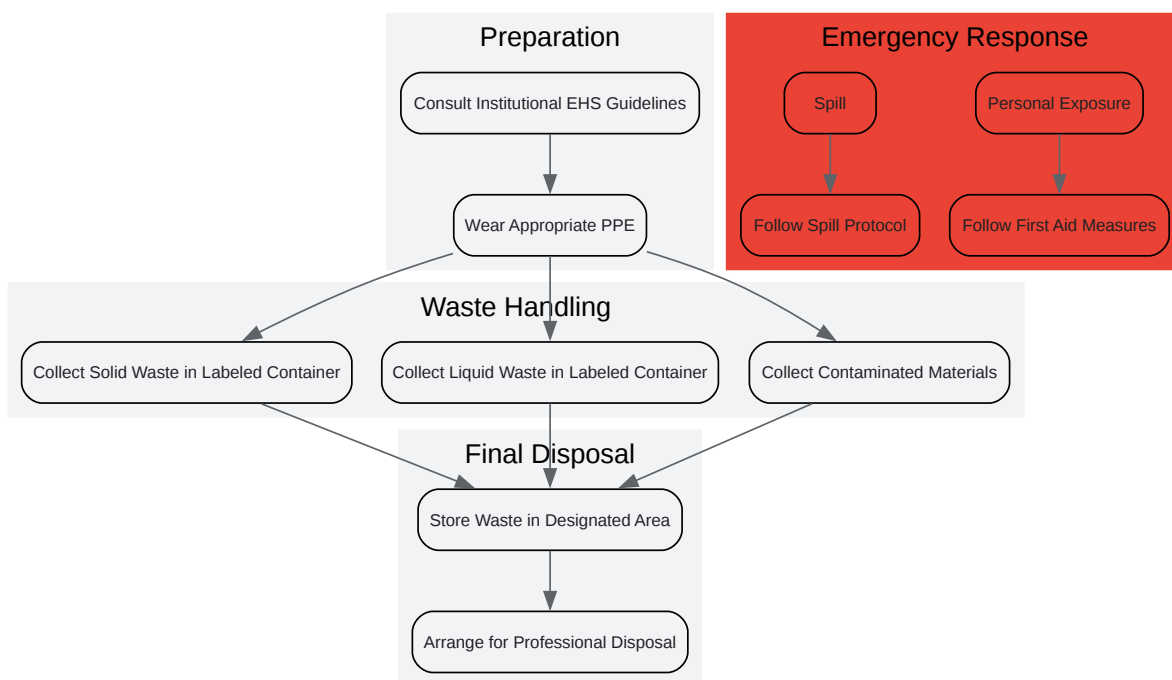
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.
- Spills: Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your institution's EHS department immediately. Prevent entry into waterways.

## Visualized Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **NSC 405020**.

## NSC 405020 Disposal Workflow



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## References

- 1. One moment, please... [iscabiochemicals.com]

- 2. Safe disposal of Cytotoxic and Pharma Waste - Novus [novus-environmental.co.uk]
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